

3-ethylpentane CAS number and molecular formula

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Compound of Interest

Compound Name: 3-Ethylpentane

Cat. No.: B1585240

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An In-depth Technical Guide to 3-Ethylpentane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-ethylpentane**, a branched-chain alkane. It details its chemical and physical properties, experimental protocols for its synthesis and key reactions, and visual representations of its chemical behavior.

Core Data Summary

CAS Number: 617-78-7[1][2][3]

Molecular Formula: C₇H₁₆[1][2][3][4]

Quantitative Data

A summary of the key physical and chemical properties of **3-ethylpentane** is presented below.

Table 1: Physical Properties of 3-Ethylpentane

Property	Value	Reference
Molar Mass	100.205 g·mol ⁻¹	[3]
Appearance	Colorless liquid	[3]
Odor	Odorless	[3]
Density	0.698 g/mL	[4]
Melting Point	-119.0 to -118.5 °C	[3]
Boiling Point	93.3 to 93.7 °C	[3]
Refractive Index	1.3934	[4]

Table 2: Thermochemical Data for 3-Ethylpentane

Property	Value	Reference
Standard Molar Entropy (S ₂₉₈)	314.55 J K ⁻¹ mol ⁻¹	[3]
Standard Enthalpy of Formation (ΔfH ₂₉₈)	-226.2 to -223.8 kJ mol ⁻¹	[3]
Standard Enthalpy of Combustion (ΔcH ₂₉₈)	-4.8174 to -4.8152 MJ mol ⁻¹	[3]

Table 3: Spectroscopic Data for 3-Ethylpentane

Spectrum Type	Key Peaks/Shifts
^1H NMR	Triplet at δ 0.88 ppm (CH_3), Multiplet at δ 1.26 ppm (CH_2)
^{13}C NMR	Signals at δ 14.1 ppm (terminal carbons), δ 22.8-31.9 ppm (internal methylene carbons)
Infrared (IR)	C-H stretching: $2850\text{-}3000\text{ cm}^{-1}$, CH_2 scissoring: 1465 cm^{-1} , CH_3 deformation: 1375 cm^{-1}
Mass Spectrometry	Molecular ion peak at m/z 100, fragmentation peaks at m/z 57, 43, and 29

Experimental Protocols

Detailed methodologies for the synthesis and a key reaction of **3-ethylpentane** are provided below.

Synthesis of 3-Ethylpentane

The synthesis of **3-ethylpentane** can be achieved via a multi-step process involving the formation of a tertiary alcohol through a Grignard reaction, followed by dehydration and subsequent hydrogenation. This method is adapted from the procedures used for the preparation of isomeric heptanes.

Step 1: Synthesis of 3-Ethyl-3-pentanol via Grignard Reaction

- Apparatus Setup:** A flame-dried, three-necked flask equipped with a dropping funnel, a reflux condenser (with a drying tube), and a mechanical stirrer is assembled.
- Grignard Reagent Preparation:** Magnesium turnings are placed in the flask with anhydrous diethyl ether. A small amount of ethyl bromide is added to initiate the reaction. The remaining ethyl bromide, dissolved in anhydrous ether, is then added dropwise to maintain a gentle reflux.
- Reaction with Diethyl Carbonate:** A solution of diethyl carbonate in anhydrous ether is added dropwise to the Grignard reagent with vigorous stirring. The reaction is exothermic and

should be controlled to maintain a steady reflux.

- **Work-up:** The reaction mixture is poured onto a mixture of crushed ice and a saturated aqueous solution of ammonium chloride to quench the reaction and dissolve the magnesium salts. The ethereal layer is separated, and the aqueous layer is extracted with diethyl ether.
- **Purification:** The combined ethereal extracts are dried over an anhydrous drying agent (e.g., anhydrous sodium sulfate), and the ether is removed by distillation. The resulting crude 3-ethyl-3-pentanol is then purified by fractional distillation.

Step 2: Dehydration of 3-Ethyl-3-pentanol

- **Reaction Setup:** The purified 3-ethyl-3-pentanol is placed in a distillation apparatus with a suitable dehydrating agent, such as concentrated sulfuric acid or anhydrous copper(II) sulfate.
- **Dehydration:** The mixture is gently heated. The resulting alkene, 3-ethyl-2-pentene, is distilled off as it is formed.
- **Purification:** The collected alkene is washed with a dilute sodium carbonate solution and then with water, dried over an anhydrous drying agent, and purified by distillation.

Step 3: Hydrogenation of 3-Ethyl-2-pentene

- **Catalyst Preparation:** A hydrogenation catalyst, such as platinum(IV) oxide (Adam's catalyst) or palladium on carbon, is placed in a high-pressure hydrogenation apparatus.
- **Hydrogenation:** The purified 3-ethyl-2-pentene, dissolved in a suitable solvent like ethanol or ethyl acetate, is added to the apparatus. The system is flushed with hydrogen, and the reaction is carried out under hydrogen pressure with agitation.
- **Work-up and Purification:** Upon completion of the reaction (indicated by the cessation of hydrogen uptake), the catalyst is removed by filtration. The solvent is removed by distillation to yield **3-ethylpentane**, which can be further purified by fractional distillation.

Free-Radical Chlorination of 3-Ethylpentane

This protocol describes the monochlorination of **3-ethylpentane**, a reaction that proceeds via a free-radical chain mechanism.

- **Reaction Setup:** A solution of **3-ethylpentane** in a non-reactive solvent, such as carbon tetrachloride, is placed in a reaction vessel equipped with a reflux condenser and a gas inlet tube. The apparatus should be placed in a well-ventilated fume hood.
- **Initiation:** The reaction mixture is exposed to ultraviolet (UV) light. Chlorine gas is bubbled through the solution at a controlled rate.
- **Reaction Monitoring:** The progress of the reaction can be monitored by gas chromatography (GC) to observe the formation of chlorinated products.
- **Work-up:** Once the desired degree of chlorination is achieved, the UV source is turned off, and the chlorine gas flow is stopped. The reaction mixture is washed with a dilute solution of sodium thiosulfate to remove any unreacted chlorine, followed by washing with water and a dilute sodium bicarbonate solution.
- **Product Analysis and Separation:** The organic layer is dried over an anhydrous drying agent. The resulting mixture of monochlorinated isomers (1-chloro-**3-ethylpentane**, 2-chloro-**3-ethylpentane**, and 3-chloro-**3-ethylpentane**) can be analyzed and separated using gas chromatography.

Visualizations

The following diagrams illustrate the logical relationships and experimental workflows associated with **3-ethylpentane**.

Caption: Logical relationships of **3-Ethylpentane**.

Caption: Experimental workflow for the synthesis of **3-Ethylpentane**.

Caption: Signaling pathway for free-radical chlorination.

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